

Application Note & Synthesis Protocol: 1-Piperidineacetic Acid Methyl Ester

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Compound of Interest

Compound Name: *1-Piperidineacetic acid, methyl ester*

CAS No.: *58583-90-7*

Cat. No.: *B1623967*

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Target Audience: Synthetic Chemists, Medicinal Chemistry Researchers, and Drug Development Professionals
Compound: 1-Piperidineacetic acid methyl ester (IUPAC: Methyl 2-(piperidin-1-yl)acetate)

Executive Summary & Chemical Identity

1-Piperidineacetic acid methyl ester is a highly versatile

-alkylated heterocyclic building block. It is heavily utilized in medicinal chemistry for the synthesis of complex active pharmaceutical ingredients (APIs), including potent analgesics, complex I inhibitors, and diverse

-heterocyclic scaffolds [1, 3]. The compound features both a basic piperidine nitrogen and a reactive methyl ester, making it an ideal bifunctional intermediate for subsequent amidation, reduction, or saponification reactions.

Table 1: Physicochemical Properties

Property	Value / Description
Chemical Name	Methyl 2-(piperidin-1-yl)acetate
CAS Registry Number	58583-90-7
Molecular Formula	
Molecular Weight	157.21 g/mol
Appearance	Colorless to pale yellow liquid
Solubility	Soluble in DCM, EtOAc, MeOH, MeCN; partially miscible in

Mechanistic Insights & Experimental Design

The most efficient and scalable route to synthesize 1-piperidineacetic acid methyl ester is via a bimolecular nucleophilic substitution (

) reaction. The secondary amine of piperidine acts as the nucleophile, attacking the electrophilic

-carbon of methyl bromoacetate.

Causality Behind Experimental Choices:

- Choice of Electrophile: Methyl bromoacetate is explicitly chosen over methyl chloroacetate. The bromide ion is a superior leaving group due to its larger atomic radius and greater polarizability, which lowers the activation energy of the

transition state and allows the reaction to proceed efficiently at room temperature [2].

- Base Selection (

): Anhydrous potassium carbonate is utilized as a heterogeneous acid scavenger to neutralize the hydrobromic acid (HBr) byproduct. Using a mild, insoluble inorganic base is critical; stronger bases or aqueous hydroxide solutions would trigger unwanted saponification (hydrolysis) of the sensitive methyl ester moiety into the corresponding carboxylic acid [1].

- **Solvent Dynamics (MeCN):** Acetonitrile (MeCN) is the optimal polar aprotic solvent for this transformation. It effectively solvates the potassium cation, leaving the carbonate anion relatively naked and basic, while simultaneously avoiding hydrogen-bonding with the piperidine nucleophile, thereby maximizing its reactivity.

Step-by-Step Experimental Protocol

This protocol is designed as a self-validating system. In-process controls (TLC) and specific workup procedures ensure that unreacted starting materials and inorganic salts are quantitatively removed prior to final purification.

Table 2: Reaction Stoichiometry

Reagent	MW (g/mol)	Equivalents	Amount	Moles
Piperidine	85.15	1.00	852 mg	10.0 mmol
Methyl bromoacetate	152.97	1.15	1.76 g (1.09 mL)	11.5 mmol
Potassium carbonate ()	138.21	2.00	2.76 g	20.0 mmol
Acetonitrile (MeCN)	-	-	25.0 mL	-

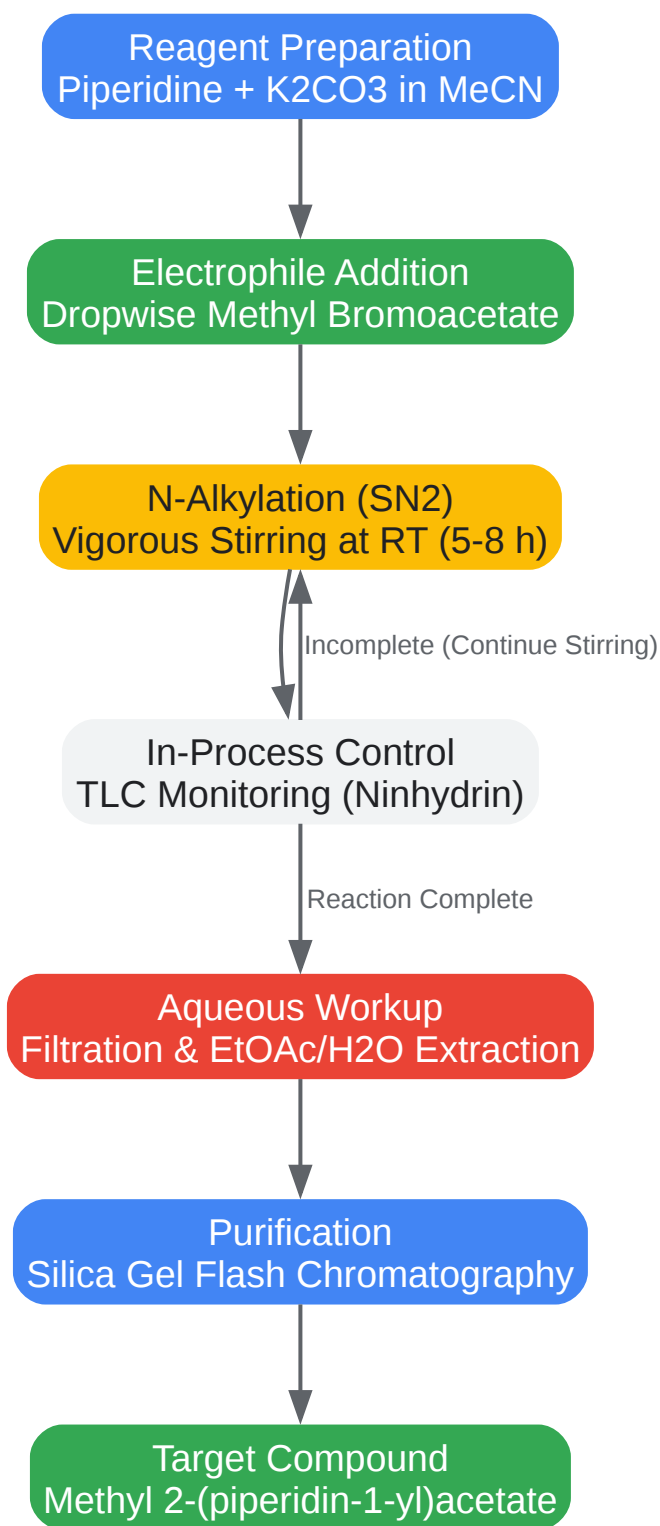
Methodological Workflow

- **System Preparation:** Flame-dry a 100 mL round-bottom flask equipped with a magnetic stir bar under an inert argon or nitrogen atmosphere.
- **Reagent Loading:** Add piperidine (852 mg, 10.0 mmol) and anhydrous (2.76 g, 20.0 mmol) to the flask, followed by 25 mL of anhydrous acetonitrile. Stir the suspension for 10 minutes at room temperature (20–25 °C) to ensure uniform dispersion.
- **Electrophile Addition:** Using a syringe, add methyl bromoacetate (1.09 mL, 11.5 mmol) dropwise over 5 minutes. Caution: Methyl bromoacetate is a potent lachrymator and

alkylating agent; perform this step strictly inside a fume hood.

- **Reaction Propagation:** Stir the heterogeneous mixture vigorously at room temperature for 5 to 8 hours.
- **In-Process Monitoring (TLC):** Monitor the reaction via Thin Layer Chromatography (Silica gel, Eluent: 10% MeOH in DCM, visualized by Ninhydrin stain). The secondary amine (piperidine) will form a distinct colored spot with Ninhydrin, which should disappear as the tertiary amine product forms.
- **Quenching and Workup:** Once complete, filter the reaction mixture through a medium-porosity glass frit to remove the inorganic salts (and). Wash the filter cake with ethyl acetate (2 × 15 mL).
- **Concentration & Extraction:** Concentrate the filtrate under reduced pressure to remove the acetonitrile. Dissolve the resulting oily residue in ethyl acetate (50 mL) and transfer to a separatory funnel. Wash the organic layer with distilled water (20 mL) and saturated aqueous NaCl (brine, 20 mL).
- **Drying:** Dry the organic phase over anhydrous sodium sulfate (), filter, and concentrate in vacuo to yield the crude product.
- **Purification:** Purify the crude oil via flash column chromatography on silica gel (Gradient: 0% to 5% Methanol in Chloroform or DCM) to afford the pure 1-piperidineacetic acid methyl ester as a pale yellow oil.

Visualization of Synthesis Workflow



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Caption: Experimental workflow for the

N-alkylation synthesis of 1-Piperidineacetic acid methyl ester.

Analytical Validation Parameters

To validate the trustworthiness of the synthesized batch, perform the following analytical checks:

- ¹H NMR (400 MHz, CDCl₃): Look for the diagnostic singlet of the methyl ester protons at ~3.70 ppm (3H, s) and the isolated methylene bridge protons (adjacent to the carbonyl and nitrogen) at ~3.15 ppm (2H, s). The piperidine ring protons will appear as multiplets between 1.40–2.50 ppm.
- LC-MS (ESI⁺): The expected mass-to-charge ratio (*m/z*) for the [M+H]⁺ ion is 158.1.

References

- Feldman, P. L., et al. (1989). N-phenyl-N-(4-piperidinyl)amides useful as analgesics. U.S. Patent No. 5,019,583A. Washington, DC: U.S. Patent and Trademark Office. Available at:[\[1\]](#)
- Schöning, R., et al. (2022). Identification of the Highly Active, Species Cross-Reactive Complex I Inhibitor BAY-179. Journal of Medicinal Chemistry. Available at:[\[Link\]](#)[\[2\]](#)

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Sources

- [1. US5019583A - N-phenyl-N-\(4-piperidinyl\)amides useful as analgesics - Google Patents \[patents.google.com\]](#)
- [2. Identification of the Highly Active, Species Cross-Reactive Complex I Inhibitor BAY-179 - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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